

(Ethoxymethoxy)cyclododecane: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: (Ethoxymethoxy)cyclododecane

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Abstract

(Ethoxymethoxy)cyclododecane, a synthetic fragrance ingredient, is valued in the cosmetics and fragrance industry for its persistent woody and amber scent profile. This technical guide provides an in-depth overview of its chemical identity, including its various synonyms and trade names. It also presents a compilation of its physicochemical properties and a detailed experimental protocol for its synthesis. The information is intended to serve as a valuable resource for researchers, scientists, and professionals involved in fragrance chemistry and product development.

Chemical Identity: Synonyms and Trade Names

(Ethoxymethoxy)cyclododecane is known by a variety of names in scientific literature and commercial contexts. A comprehensive list of its synonyms and trade names is provided below.

Synonyms:

- Formaldehyde cyclododecyl ethyl acetal[1][2][3][4]
- Cyclododecane, (ethoxymethoxy)-[1][2][5][6]
- ethoxymethoxy cyclododecane[1]

- Ethoxycyclododecyloxymethane[[1](#)][[2](#)][[3](#)][[5](#)]
- ethoxymethyl-cyclododecyl ether[[6](#)]
- (ethoxymethoxy)-cyclododecan[[6](#)][[7](#)]
- formaldehyde ethyl cyclododecyl acetal[[8](#)]

Trade Names:

- Boisambrene forte[[1](#)][[2](#)][[3](#)][[5](#)][[6](#)][[9](#)]
- Amberwood[[1](#)][[6](#)]
- Amberwood F[[1](#)][[8](#)][[9](#)]
- Amber decane[[1](#)][[8](#)]
- Buazambren[[8](#)][[9](#)]

Physicochemical Properties

A summary of the key quantitative data for **(Ethoxymethoxy)cyclododecane** is presented in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C15H30O2	[1] [2] [5] [6] [9] [10] [11]
Molecular Weight	242.40 g/mol	[1] [5]
CAS Number	58567-11-6	[1] [2] [3] [5] [6] [9] [10] [11]
EINECS Number	261-332-1	[1] [2] [3] [5]
Appearance	Liquid	[1] [9] [11]
Color	Colourless	[11]
Odor	Woody, Amber, Cedar	[5] [11]
Density	0.89 g/cm ³	[2] [9]
Boiling Point	287.3°C at 760 mmHg	[2]
Flash Point	85.3°C	[2] [9]
Refractive Index	1.451	[2] [9]
Vapor Pressure	0.00433 mmHg at 25°C	[2]
Solubility in Ethanol	897.73 g/L at 25°C	[5]

Synthesis of (Ethoxymethoxy)cyclododecane

The synthesis of **(Ethoxymethoxy)cyclododecane** can be achieved through the acid-catalyzed reaction of cyclododecanol with formaldehyde diethyl acetal. This method avoids the use of the more toxic cyclododecyl chloromethyl ether as an intermediate.

Experimental Protocol

This protocol is adapted from the procedure described in patent DE3030590A1.

Materials:

- Cyclododecanol
- Formaldehyde diethyl acetal

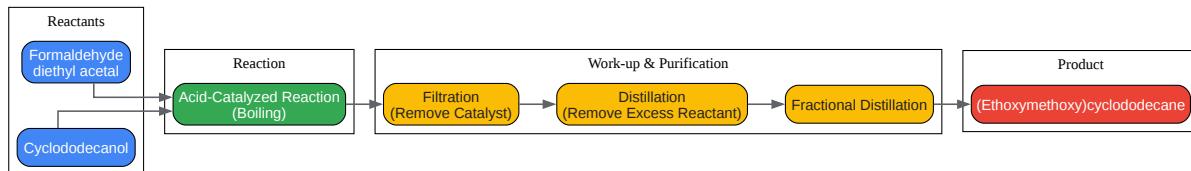
- Acidic ion exchanger (catalyst)

Procedure:

- In a reaction vessel equipped with a stirrer and a Vigreux column, combine cyclododecanol and a molar excess of formaldehyde diethyl acetal (a molar ratio of at least 1:2, with ratios of 1:4 to 1:20 being preferable).
- Add an acidic ion exchanger as the catalyst, in a quantity of 0.5 to 20% by weight with respect to the cyclododecanol.
- Heat the reaction mixture to its boiling point with continuous stirring.
- Over a period of approximately 5 hours, distill off the ethanol formed during the reaction along with some of the excess formaldehyde diethyl acetal through the Vigreux column. This will drive the reaction to completion.
- After the reaction is complete (as determined by the full conversion of cyclododecanol), cool the mixture and filter off the ion exchanger catalyst.
- Distill off the remaining excess formaldehyde diethyl acetal from the filtrate.
- The crude product is then purified by fractional distillation to yield pure **(Ethoxymethoxy)cyclododecane**.

Logical Relationships and Workflows

The synthesis of **(Ethoxymethoxy)cyclododecane** can be visualized as a straightforward chemical transformation. The following diagram illustrates the workflow of the synthesis process.

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Caption: Synthesis workflow for **(Ethoxymethoxy)cyclododecane**.

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